

# Physical properties of N-Methyl-3-hydroxypyrrolidine

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## Compound of Interest

Compound Name: **1-Methyl-3-pyrrolidinol**

Cat. No.: **B022934**

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An In-depth Technical Guide on the Physical Properties of N-Methyl-3-hydroxypyrrolidine

This technical guide provides a comprehensive overview of the core physical properties of N-Methyl-3-hydroxypyrrolidine, also known as **1-Methyl-3-pyrrolidinol**. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. N-Methyl-3-hydroxypyrrolidine is a versatile heterocyclic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals, particularly anticholinergic agents.<sup>[1][2]</sup> Its physical characteristics are fundamental to its handling, application in synthetic chemistry, and formulation development.

## General and Physicochemical Properties

N-Methyl-3-hydroxypyrrolidine is typically a colorless to pale yellow liquid under standard conditions.<sup>[2][3]</sup> It is recognized for its hydroxyl group, which increases its reactivity and solubility in polar solvents.<sup>[4]</sup> The compound's structure makes it a valuable chiral building block in organic synthesis.<sup>[4]</sup>

Table 1: General Properties of N-Methyl-3-hydroxypyrrolidine

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[3][4][5][6]
Molecular Weight	101.15 g/mol	[3][4][5][6][7]
Appearance	Colorless or pale yellow liquid	[2][3]
Purity	≥ 95%	[7][8]
CAS Number	13220-33-2	[3][4][5][7]
InChI Key	FLVFPAIGVBQGET-UHFFFAOYSA-N	[3][7]
SMILES	CN1CCC(O)C1	[7]

Table 2: Thermal and Other Physical Properties

Property	Value	Conditions	Source(s)
Boiling Point	50-52 °C	at 1 mmHg	[7][9]
75-80 °C	at 2.1 kPa (approx. 15.75 mmHg)	[4]	
77 °C	at 16 Torr (16 mmHg)	[10]	
85 °C	at 2.7 kPa (approx. 20.25 mmHg)	[11]	
181-182 °C	(lit.)	[8]	
192.2 °C	at 760 mmHg	[12]	
Density	0.921 g/mL	at 25 °C	[7][9]
0.993 g/mL	at 25 °C	[8]	
1.0 ± 0.1 g/cm <sup>3</sup>	[10]		
Refractive Index	1.464	at 20 °C (n20/D)	[7][9]
1.4660	at 20 °C (n20/D)	[8]	
1.497	[10]		
Flash Point	71 °C (159.8 °F)	closed cup	[7]
70.6 °C	[10][12]		
Vapor Pressure	0.132 mmHg	at 25 °C	[10][12]
Solubility	Soluble in water, alcohol, ether, and benzene. Slightly soluble in chloroform and methanol.	[1][9]	
Storage	0-8 °C is recommended. It is also noted to be air sensitive and hygroscopic.	[4][9][13][14]	

## Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research. The following sections describe standard laboratory procedures for measuring boiling point, density, and refractive index.

### Boiling Point Determination (Micro Method)

The micro boiling point determination is a common technique for finding the boiling point of small liquid samples.

#### Apparatus:

- Thiele tube
- High-temperature mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or hot plate

#### Procedure:

- Add a small amount (0.5-1 mL) of N-Methyl-3-hydroxypyrrolidine to the small test tube.
- Place the capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer assembly into the Thiele tube containing mineral oil, making sure the oil level is above the side arm.

- Gently heat the side arm of the Thiele tube.[15] Convection currents will ensure uniform heating of the oil bath.[13]
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the vapor pressure of the liquid has exceeded the atmospheric pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[15] Record this temperature.

## Density Measurement (Digital Density Meter)

This method, compliant with ASTM D4052, provides a precise and rapid determination of liquid density.

### Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringes for sample injection
- Thermostatic control for the measuring cell
- Reference standards (e.g., dry air and deionized water)

### Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions using dry air and a certified deionized water standard.
- Sample Preparation: Ensure the N-Methyl-3-hydroxypyrrolidine sample is free of air bubbles.
- Temperature Equilibration: Set the temperature of the measuring cell to the desired value (e.g., 25 °C) and allow it to stabilize.

- Sample Injection: Introduce a small volume (typically 1-2 mL) of the sample into the U-tube using a syringe.[10] Ensure there are no bubbles in the cell, as these will affect the measurement.[3]
- Measurement: The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.[11]
- Data Acquisition: The instrument's software calculates and displays the density of the sample, typically in g/cm<sup>3</sup> or kg/m<sup>3</sup>.[7]
- Cleaning: After the measurement, flush the measuring cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely before the next measurement.

## Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Calibration standards (e.g., distilled water, bromonaphthalene)

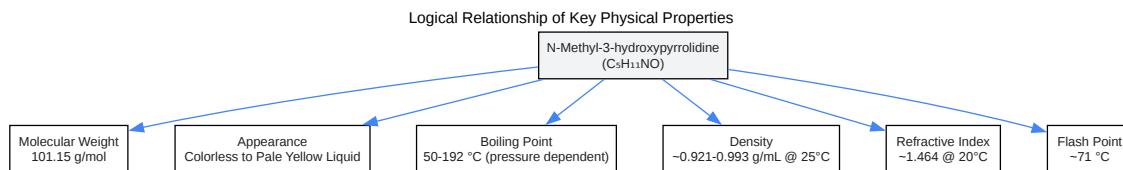
Procedure:

- Setup and Calibration: Turn on the light source and the water bath, circulating water through the refractometer prisms to maintain a constant temperature (e.g., 20 °C). Calibrate the instrument using a standard of known refractive index.
- Sample Application: Open the prism assembly. Using a clean dropper, place 2-3 drops of N-Methyl-3-hydroxypyrrolidine onto the surface of the lower prism.

- Measurement: Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the field of view is divided into a light and a dark section.
- Critical Angle Adjustment: Rotate the compensator dial to eliminate any color fringes and sharpen the dividing line between the light and dark fields.
- Reading: Adjust the main knob to center the sharp dividing line on the crosshairs in the eyepiece.
- Data Recording: Read the refractive index value directly from the instrument's scale.
- Cleaning: Clean the prism surfaces thoroughly with a soft tissue and a suitable solvent (e.g., ethanol) after the measurement.

## Visualizations

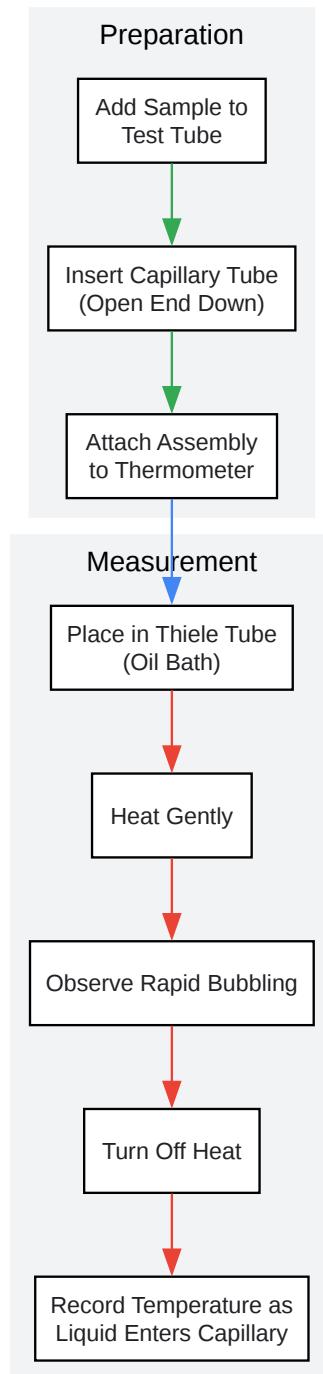
The following diagrams illustrate key relationships and workflows associated with N-Methyl-3-hydroxypyrrolidine.



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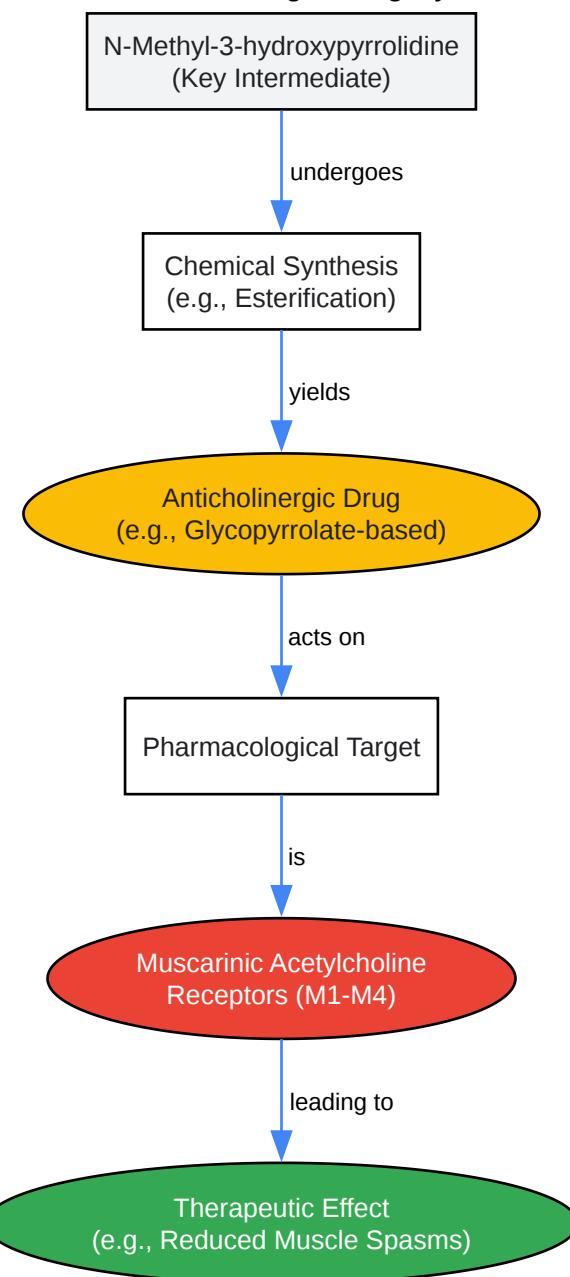
Caption: Summary of N-Methyl-3-hydroxypyrrolidine's core physical properties.

## Experimental Workflow: Micro Boiling Point Determination

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Caption: Workflow for determining boiling point using the micro method.

## Role in Anticholinergic Drug Synthesis

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Caption: Synthetic pathway from intermediate to pharmacological action.

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